

# Essential Safety and Handling Guide for 2-(4-hydroxyphenylazo)benzoic acid (HABA)

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## Compound of Interest

Compound Name: (2S)-N3-Haba

Cat. No.: B8147247

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for handling 2-(4-hydroxyphenylazo)benzoic acid (HABA), a compound commonly used in laboratory settings. The following procedural guidance outlines the necessary personal protective equipment (PPE), operational plans for handling, and disposal protocols to ensure a safe laboratory environment.

## Chemical and Physical Properties

HABA is typically a light brown or orange powder.<sup>[1][2][3]</sup> Key physical and chemical data are summarized below to inform safe handling and storage procedures.

Property	Value	References
Molecular Formula	C13H10N2O3	[1][3]
Molecular Weight	242.34 g/mol	
Physical State	Solid, Powder	
Melting Point	201 - 208 °C	
Appearance	Light brown to orange powder	
Odor	Odorless or characteristic	

## Hazard Identification and Classification

HABA is classified as an irritant to the skin, eyes, and respiratory system. It is crucial to be aware of its hazard statements and take appropriate precautionary measures.

Hazard Class	GHS Classification	Hazard Statement
Skin Irritation	Category 2	H315: Causes skin irritation
Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity — Single exposure	Category 3 (Respiratory tract irritation)	H335: May cause respiratory irritation

Data sourced from multiple safety data sheets.

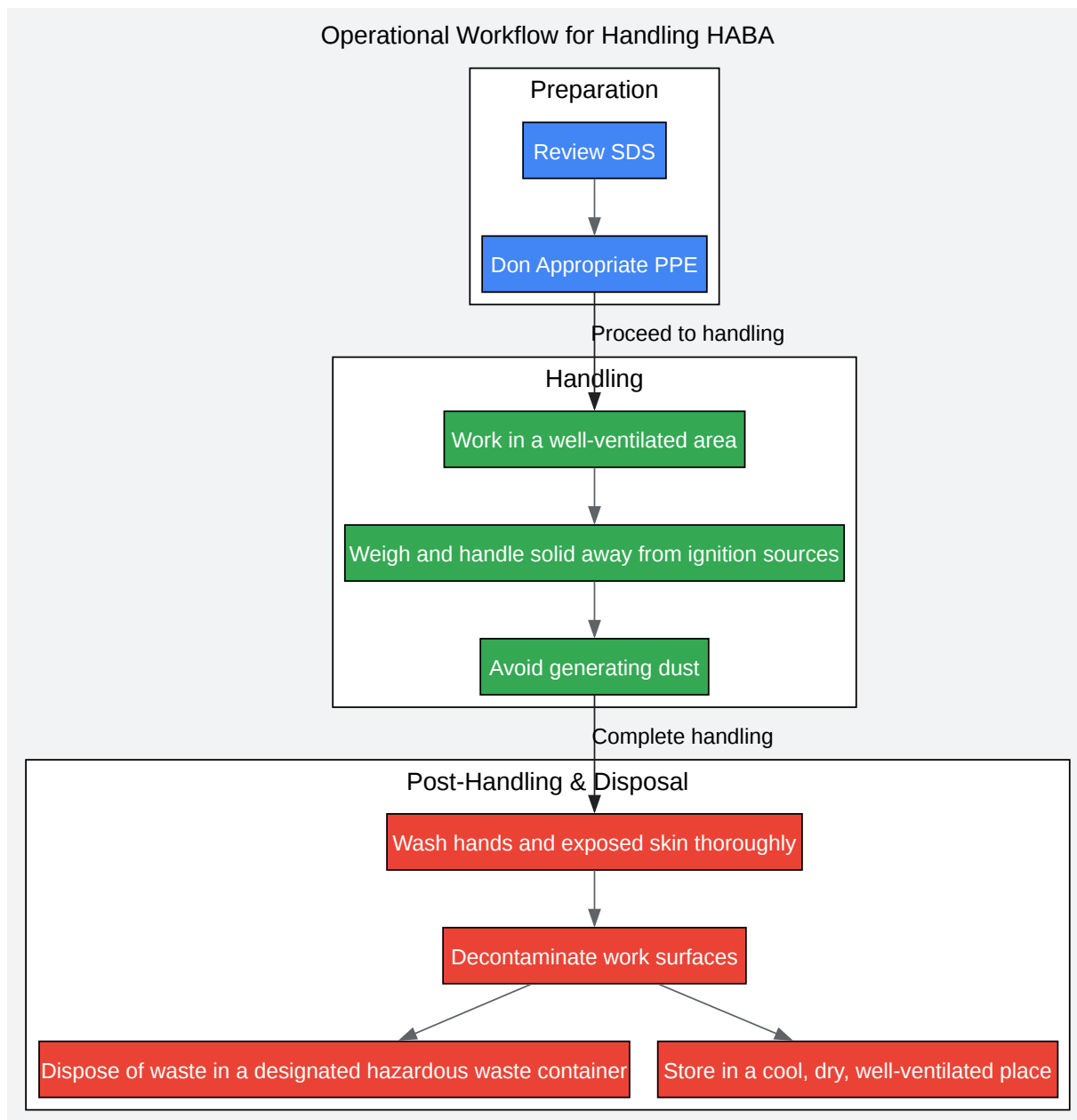
## Personal Protective Equipment (PPE)

The appropriate level of personal protective equipment must be worn to minimize exposure and ensure personal safety when handling HABA.

PPE Category	Equipment	Specifications and Use
Hand Protection	Protective gloves	Chemical-resistant gloves (e.g., nitrile rubber) should be worn.
Eye and Face Protection	Safety glasses or chemical goggles	Must be worn to protect against dust particles and splashes. A face shield may be necessary for larger quantities or when there is a significant risk of splashing.
Skin and Body Protection	Laboratory coat, suitable protective clothing	Wear a lab coat and appropriate clothing to prevent skin contact. For larger scale operations, chemical-resistant coveralls may be required.
Respiratory Protection	Air-purifying respirator	In case of inadequate ventilation or when dust is generated, a NIOSH-approved respirator should be used.

## Operational and Handling Plan

A systematic approach to handling HABA will minimize risks. The following workflow outlines the key steps from preparation to disposal.



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Operational Workflow for Handling HABA

## Experimental Protocol: Step-by-Step Handling Procedure

- Preparation:
  - Thoroughly review the Safety Data Sheet (SDS) for HABA before beginning any work.
  - Ensure all necessary PPE is available and in good condition.
  - Put on a lab coat, safety glasses or goggles, and chemical-resistant gloves.
- Handling:
  - Conduct all work in a well-ventilated area, such as a chemical fume hood, to prevent the formation of vapor and dust.
  - Avoid breathing dust, fumes, gas, mist, vapors, or spray.
  - When weighing or transferring the solid, use techniques that minimize dust generation.
  - Keep the container tightly closed when not in use.
  - Avoid contact with strong acids and bases, as they are incompatible with HABA.
  - Keep away from sources of ignition and direct sunlight.
- Post-Handling:
  - After handling, wash hands and other exposed areas with mild soap and water.
  - Clean and decontaminate the work area.
  - Remove and wash contaminated clothing before reuse.

## First Aid Measures

In case of exposure, follow these first aid procedures and seek medical attention.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air and keep them comfortable for breathing. If feeling unwell, call a poison center or doctor.
Skin Contact	Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical advice. Remove contaminated clothing and wash it before reuse.
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice.
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.

## Disposal Plan

Proper disposal of HABA and its containers is crucial to prevent environmental contamination and ensure compliance with regulations.

- **Waste Disposal:** Dispose of HABA and any contaminated materials in a designated hazardous or special waste collection point, in accordance with local, regional, national, and/or international regulations.
- **Container Disposal:** Ensure containers are empty before disposal. Store the product in its original container or a container of the same material.

By adhering to these safety protocols, researchers and scientists can handle HABA responsibly, minimizing risks to themselves and their colleagues while maintaining a safe and productive laboratory environment.

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## References

- 1. lobachemie.com [lobachemie.com]
- 2. WERCS Studio - Application Error [assets.thermofisher.com]
- 3. HABA For Automatic analysis | Lab chemical supplier, Lab chemical manufacturer, Laboratory chemical suppliers, Laboratory Chemicals, Lab chemical distributors, Lab chemicals exporter, Laboratory chemicals manufacturer, Alpha Chemika India. [alphachemika.co]
- To cite this document: BenchChem. [Essential Safety and Handling Guide for 2-(4-hydroxyphenylazo)benzoic acid (HABA)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8147247#personal-protective-equipment-for-handling-2s-n3-haba]

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